

# high-sensitivity LC-MS/MS method for N-Nitroso-Ruxolitinib quantification.

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## Compound of Interest

Compound Name: *N-Nitroso-Ruxolitinib*

Cat. No.: *B15808316*

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Application Note: High-Sensitivity LC-MS/MS Quantification of **N-Nitroso-Ruxolitinib**

## Executive Summary

Objective: To establish a robust, high-sensitivity LC-MS/MS methodology for the quantification of **N-Nitroso-Ruxolitinib** (an NDSRI) in drug substances and drug products. Scope: This protocol addresses the critical need for detecting trace-level Nitrosamine Drug Substance-Related Impurities (NDSRIs) in compliance with FDA and EMA "Cohort of Concern" requirements. Key Performance Indicators:

- LOQ: 0.5 ng/mL (equivalent to <10% of the strictest Acceptable Intake limit).
- Linearity:  
over a range of 0.5–100 ng/mL.
- Specificity: Full chromatographic resolution from the API (Ruxolitinib) to prevent in-source nitrosation artifacts.

## Regulatory & Scientific Context

## The NDSRI Challenge

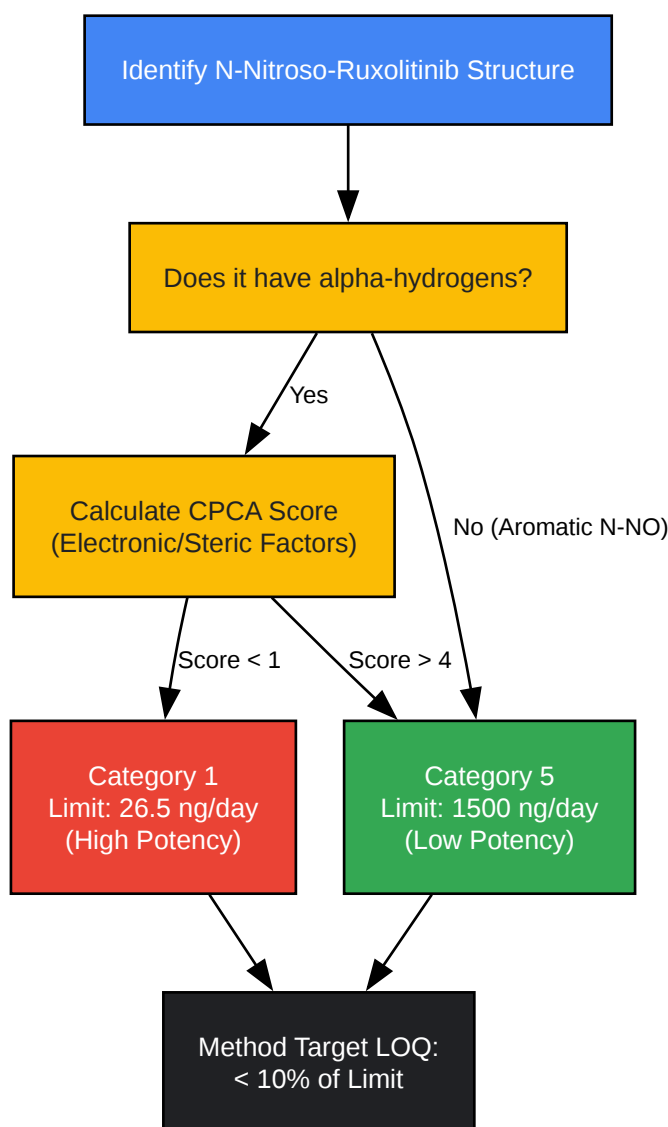
Unlike small dialkyl nitrosamines (e.g., NDMA), **N-Nitroso-Ruxolitinib** is a complex Nitrosamine Drug Substance-Related Impurity (NDSRI). It is formed via the nitrosation of the secondary amine on the pyrrolopyrimidine/pyrazole scaffold of the Active Pharmaceutical Ingredient (API).

Critical Chemical Insight (Expertise Pillar): Ruxolitinib contains an aromatic nitrogen system.<sup>[1]</sup> While some aromatic nitrosamines fall outside the "Cohort of Concern" due to reduced metabolic activation potential, regulatory bodies (FDA/EMA) currently enforce a conservative Predicted Carcinogenic Potency Categorization (CPCA) approach.

- Default Conservative Limit: 26.5 ng/day (Category 1).<sup>[2]</sup>
- Target Sensitivity: To ensure compliance, the analytical method must achieve a Limit of Quantitation (LOQ) significantly below this threshold (e.g., 0.03 ppm relative to API).

## CPCA Decision Workflow

The following diagram illustrates the logic used to determine the required sensitivity for this method.



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## Method Development Logic

### Chromatographic Separation (The "In-Source" Trap)

Problem: Ruxolitinib (API) is present in the sample at concentrations

times higher than the impurity. If the API and residual nitrites co-elute and enter the high-temperature ESI source simultaneously, in-source nitrosation can occur, generating false positives. Solution: The method must chromatographically separate **N-Nitroso-Ruxolitinib** from the parent Ruxolitinib.

- Column Choice: A Phenyl-Hexyl or C18 column is selected. The nitroso group increases lipophilicity, typically causing the impurity to elute after the API on a Reverse Phase column.

## Mass Spectrometry Strategy

- Ionization: ESI+ (Electrospray Ionization, Positive mode).
- MRM Transitions:
  - Parent: Ruxolitinib (  
, MW 306.37)  
.
  - Impurity: **N-Nitroso-Ruxolitinib** (  
, MW 335.[3][4]37)  
.
  - Quantifier:  
(Core pyrrolopyrimidine fragment).
  - Qualifier:  
(Loss of NO, characteristic but less specific).

## Experimental Protocol

### A. Equipment & Materials

- LC System: UHPLC (e.g., Agilent 1290, Waters Acquity, or Shimadzu Nexera).
- Detector: Triple Quadrupole MS (e.g., Sciex 6500+, Thermo Altis, or Waters Xevo TQ-XS).
- Column: Waters XSelect CSH Phenyl-Hexyl (  
mm, 2.5  $\mu$ m) or equivalent C18.

- Reagents: LC-MS Grade Methanol, Formic Acid, Ammonium Formate.
- Standards:
  - Analyte: **N-Nitroso-Ruxolitinib** (Certified Reference Material).[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Internal Standard (IS): **N-Nitroso-Ruxolitinib-d9** (or Ruxolitinib-d9 if specific nitroso-IS is unavailable, though specific is preferred).

## B. Sample Preparation (Liquid-Liquid Extraction)

Rationale: Direct injection of dissolved tablets fouls the source. LLE extracts the organic impurity while leaving excipients and salts behind.

- Powdering: Grind 20 tablets of Ruxolitinib to a fine powder.
- Weighing: Weigh powder equivalent to 100 mg API into a 15 mL centrifuge tube.
- Dissolution: Add 5.0 mL of 0.1% Formic Acid in Water. Vortex for 5 mins.
- Extraction: Add 5.0 mL of Ethyl Acetate (or MTBE).
- Agitation: Shake on a mechanical shaker for 10 mins.
- Separation: Centrifuge at 4000 rpm for 5 mins.
- Concentration: Transfer 4.0 mL of the upper organic layer to a clean tube. Evaporate to dryness under Nitrogen at 40°C.
- Reconstitution: Reconstitute in 1.0 mL of Mobile Phase A:B (90:10).
- Filtration: Filter through a 0.2 µm PTFE filter into an amber vial (amber to prevent UV degradation of nitrosamine).

## C. LC-MS/MS Parameters

Table 1: Chromatographic Conditions

| Parameter      | Setting                                                                                                            |
|----------------|--------------------------------------------------------------------------------------------------------------------|
| Mobile Phase A | 10mM Ammonium Formate + 0.1% Formic Acid in Water                                                                  |
| Mobile Phase B | 0.1% Formic Acid in Methanol                                                                                       |
| Flow Rate      | 0.4 mL/min                                                                                                         |
| Column Temp    | 45°C                                                                                                               |
| Injection Vol  | 5–10 µL                                                                                                            |
| Gradient       | 0-1 min: 5% B (Hold) 1-8 min: 5%<br>95% B 8-10 min: 95% B (Wash) 10.1 min: 5% B (Re-equilibrate)                   |
| Divert Valve   | CRITICAL: Divert flow to waste during API elution (typically 3–5 min window) to protect MS.<br><a href="#">[3]</a> |

Table 2: MS/MS Transitions (ESI Positive)

| Compound              | Precursor (m/z) | Product (m/z) | CE (eV)                | Role               |
|-----------------------|-----------------|---------------|------------------------|--------------------|
| N-Nitroso-Ruxolitinib | 336.2           | 186.1         | 35                     | Quantifier         |
| 336.2                 | 306.2           | 15            | Qualifier (Loss of NO) |                    |
| Ruxolitinib (API)     | 307.2           | 186.1         | 35                     | System Suitability |
| IS (d9-Analog)        | 345.2           | 186.1         | 35                     | Internal Standard  |

## Analytical Workflow Diagram



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## Validation & Quality Control Strategy

To ensure Trustworthiness (E-E-A-T), the following validation parameters must be met (based on ICH Q2(R2) guidelines):

- System Suitability:
  - Resolution ( ) between API and N-Nitroso impurity must be .
  - Signal-to-Noise (S/N) for the LOQ standard must be .
- Linearity:
  - Calibration curve: 0.5, 1, 5, 10, 20, 50, 100 ng/mL.
  - Weighting: is recommended to prioritize accuracy at the low end (trace analysis).
- Recovery (Accuracy):
  - Spike blank matrix (placebo + API) at LOQ, 100% limit, and 150% limit.
  - Acceptance: 80–120% recovery.
- Artifact Check (Crucial):

- Procedure: Inject a high-concentration sample of pure API (unspiked) without the divert valve. Monitor the N-Nitroso transition.
- Pass Criteria: No peak should appear at the N-Nitroso retention time. If a peak appears, it indicates "in-situ" formation in the source or contaminated API. To distinguish, lower the inlet temperature; if the peak decreases, it is an artifact.

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- To cite this document: BenchChem. [high-sensitivity LC-MS/MS method for N-Nitroso-Ruxolitinib quantification.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15808316/docs#high-sensitivity-lc-ms-ms-method-for-n-nitroso-ruxolitinib-quantification>]

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